

Application Notes and Protocols for Sonogashira Coupling Featuring 3-Ethynyl-6- methylpyridazine

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Compound of Interest

Compound Name: **3-Ethynyl-6-methylpyridazine**

Cat. No.: **B1338754**

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Introduction

The Sonogashira cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds between sp-hybridized carbons of terminal alkynes and sp²-hybridized carbons of aryl or vinyl halides.^{[1][2]} This powerful transformation, typically catalyzed by a combination of palladium and copper complexes, is instrumental in the synthesis of complex molecules, including pharmaceuticals, natural products, and advanced organic materials.^[1] The reaction generally proceeds under mild conditions, often at room temperature, and is compatible with a wide range of functional groups, making it a versatile tool in medicinal chemistry and drug discovery.^[1]

This document provides detailed application notes and a generalized experimental protocol for the Sonogashira coupling of **3-Ethynyl-6-methylpyridazine** with various aryl or vinyl halides. While specific literature examples detailing the use of **3-Ethynyl-6-methylpyridazine** as the alkyne component are not readily available, the provided protocol is based on well-established procedures for the Sonogashira coupling of other nitrogen-containing heterocycles and terminal alkynes.

Reagent Profile: 3-Ethynyl-6-methylpyridazine

- IUPAC Name: **3-Ethynyl-6-methylpyridazine**
- CAS Number: 77778-20-2
- Molecular Formula: C₇H₆N₂
- Molecular Weight: 118.14 g/mol
- Structure: Chemical structure of 3-Ethynyl-6-methylpyridazine

3-Ethynyl-6-methylpyridazine is a terminal alkyne featuring a pyridazine core, a six-membered aromatic ring with two adjacent nitrogen atoms. This heterocyclic motif is a common scaffold in many biologically active compounds. The terminal alkyne group serves as a versatile handle for the introduction of various substituents via the Sonogashira coupling, allowing for the rapid generation of diverse molecular libraries for screening and lead optimization in drug discovery programs.

General Sonogashira Coupling Reaction

The general scheme for the Sonogashira coupling of **3-Ethynyl-6-methylpyridazine** with an aryl or vinyl halide (R-X) is depicted below:

3-Ethynyl-6-methylpyridazine

R-X

+

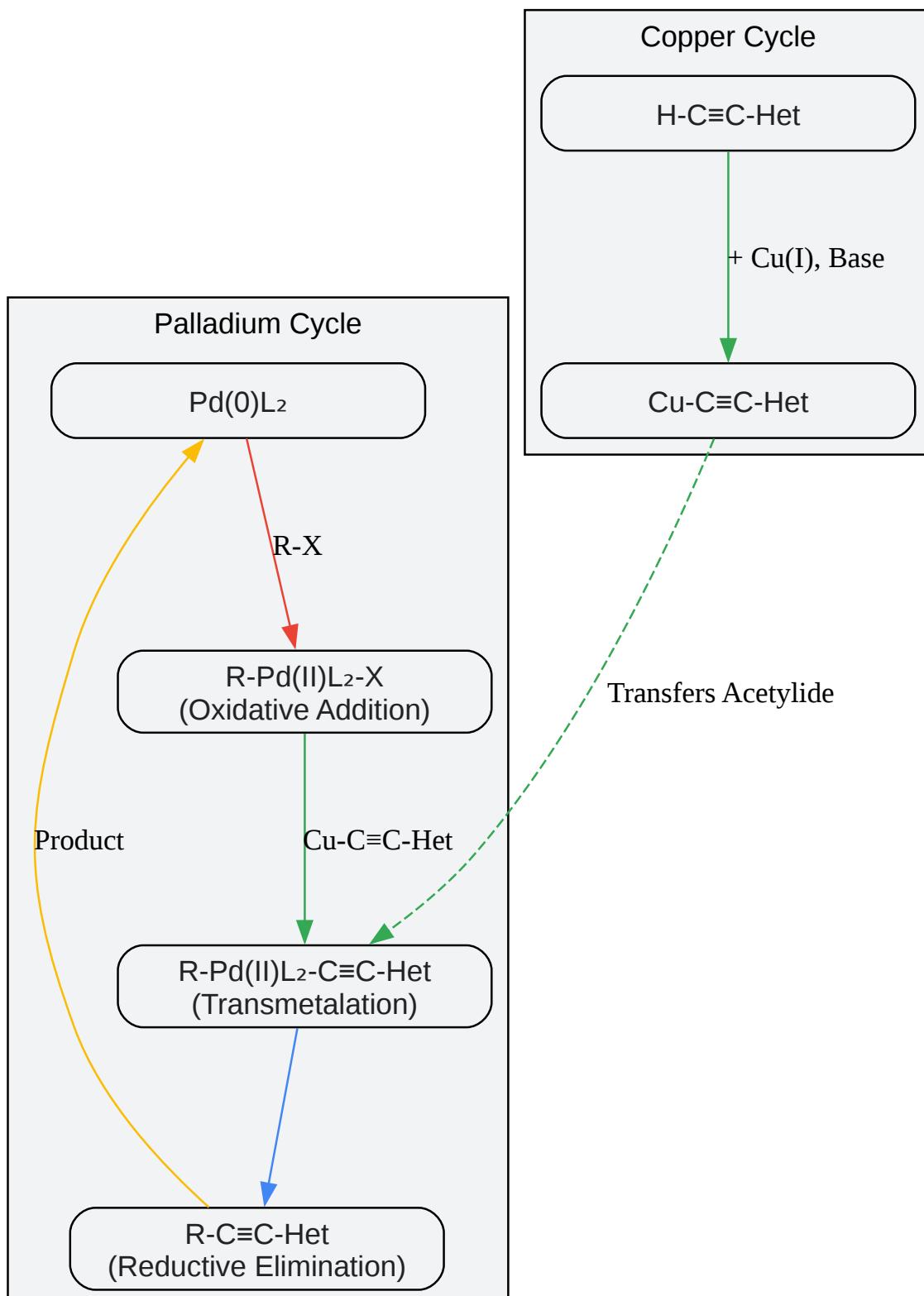
3-(Substituted-ethynyl)-6-methylpyridazine

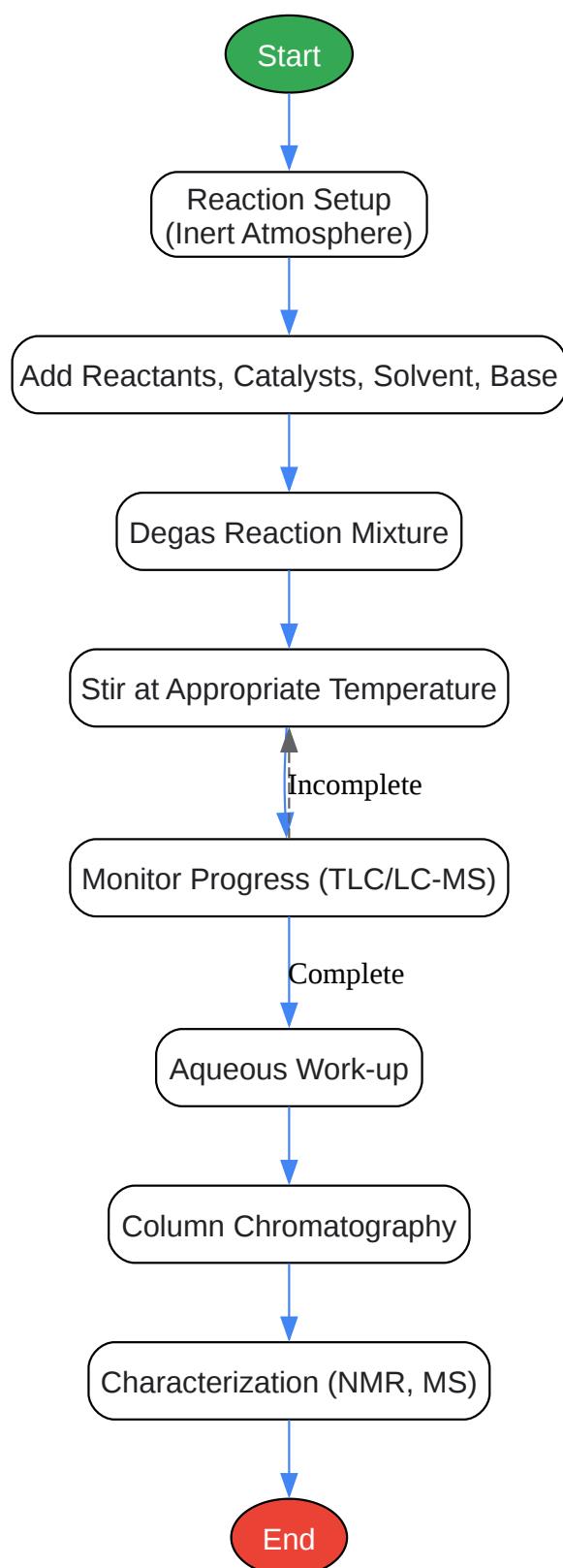
Reaction Conditions

Pd Catalyst (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$)
Cu(I) Co-catalyst (e.g., Cul)

Base (e.g., Et_3N , DIPEA)

Solvent (e.g., THF, DMF)



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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Sonogashira Coupling [organic-chemistry.org]
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